

Application Note: High-Yield Synthesis of 2-tert-butyl-1H-indole-3-carbaldehyde

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Compound of Interest

Compound Name: 2-tert-butyl-1H-indole-3-carbaldehyde

Cat. No.: B1273631

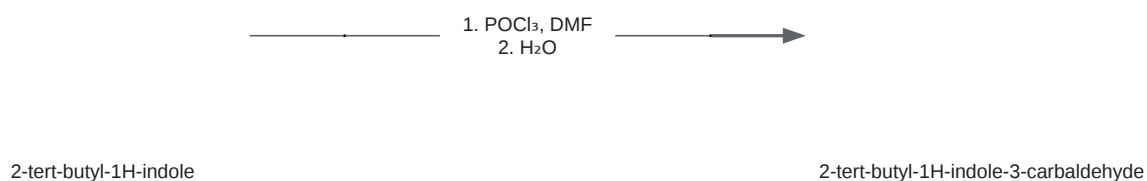
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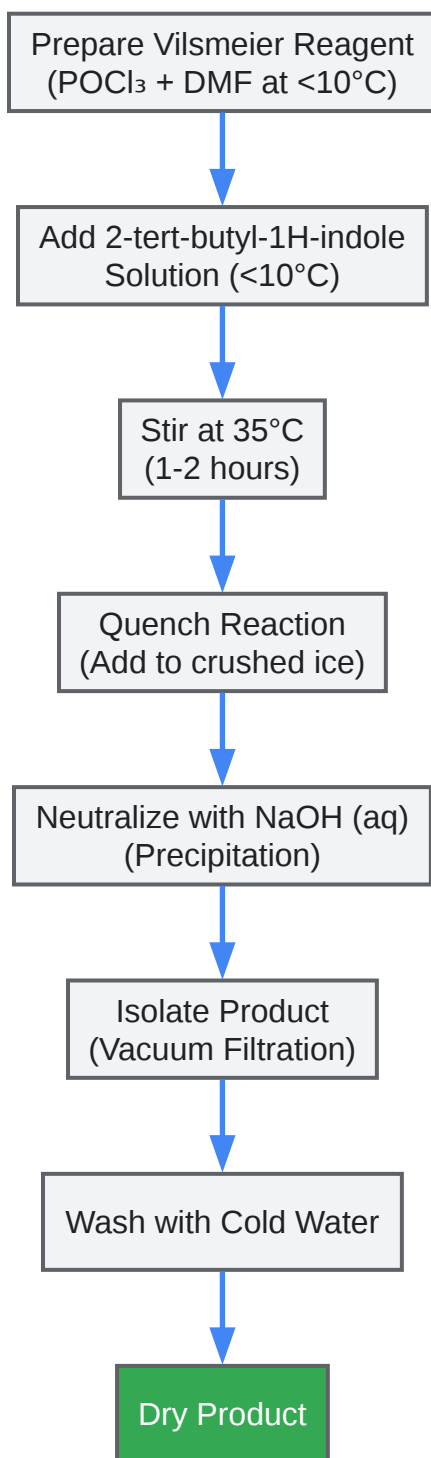
Audience: Researchers, scientists, and drug development professionals.

Introduction Indole-3-carbaldehyde and its derivatives are pivotal intermediates in medicinal chemistry and drug discovery. They serve as versatile scaffolds for the synthesis of a wide range of biologically active compounds, including those with anti-inflammatory, anticancer, antibacterial, and antifungal properties[1][2]. The 2-tert-butyl substituted analogue, in particular, offers a sterically hindered building block for creating novel therapeutic agents.

This document provides a detailed protocol for the high-yield synthesis of **2-tert-butyl-1H-indole-3-carbaldehyde** from 2-tert-butyl-1H-indole via the Vilsmeier-Haack reaction. This method is a classic and efficient technique for the formylation of electron-rich heterocycles[3][4].

Reaction Scheme





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References

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